

Safeguarding Your Research: A Comprehensive Guide to Handling 5-Bromo-2-(methylsulphonyl)pyrimidine

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Compound of Interest

Compound Name: 5-Bromo-2-(methylsulphonyl)pyrimidine

Cat. No.: B182152

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For researchers, scientists, and professionals in drug development, the safe handling of chemical compounds is paramount. This guide provides essential safety and logistical information for **5-Bromo-2-(methylsulphonyl)pyrimidine**, including detailed operational and disposal plans to ensure a secure laboratory environment.

Hazard Identification and Classification

5-Bromo-2-(methylsulphonyl)pyrimidine is classified as a hazardous substance. It is harmful if swallowed and causes serious eye irritation.[1][2]

Hazard Classification	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1][2]
Eye Irritation	Category 2	H319: Causes serious eye irritation[1][2]

Signal Word: Warning[1][2]

GHS Pictogram:[2]

- GHS07 (Exclamation Mark)

Physical and Chemical Properties

A summary of the key physical and chemical properties of **5-Bromo-2-(methylsulphonyl)pyrimidine** is provided below.

Property	Value
Molecular Formula	C5H5BrN2O2S[2]
Molar Mass	237.07 g/mol [2]
Appearance	White crystalline powder[3]
Melting Point	130-133 °C[2][3]
Density	1.771±0.06 g/cm3 (Predicted)[3]
Storage Class	11 - Combustible Solids[2]

Operational Plan: Safe Handling and Storage

Adherence to the following procedures is critical for minimizing risk and ensuring a safe working environment.

Engineering Controls

- Work in a well-ventilated area, preferably within a chemical fume hood.[1][4]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[5][6]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **5-Bromo-2-(methylsulphonyl)pyrimidine**:

Body Part	Personal Protective Equipment (PPE)	Specifications & Best Practices
Eyes/Face	Safety Goggles & Face Shield	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. ^[1] A face shield should be worn for additional protection against splashes. ^{[7][8]}
Skin	Chemical-Resistant Gloves & Laboratory Coat	Wear impervious, chemical-resistant gloves (e.g., nitrile). ^{[1][4]} A lab coat or chemical-resistant coveralls should be worn to protect the skin. ^{[1][9]}
Respiratory	Respirator	If dust formation is likely or exposure limits are exceeded, use a full-face respirator with an appropriate filter. ^{[1][10]}

Handling Procedures

- Preparation: Before handling, ensure all required PPE is correctly worn.
- Dispensing: Avoid the formation of dust during handling.^{[1][10]} Do not eat, drink, or smoke in the handling area.^[1]
- Post-Handling: Wash hands and any exposed skin thoroughly after handling.^{[1][10]}

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.^{[1][10]}
- Keep away from incompatible materials such as strong oxidizing agents.^[5]

Emergency and First-Aid Measures

Immediate and appropriate action is crucial in the event of exposure or a spill.

Exposure Route	First-Aid Measures
If Inhaled	Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration and seek immediate medical attention. [1] [10]
In Case of Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. Consult a doctor if irritation persists. [1] [10]
In Case of Eye Contact	Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do so. Continue rinsing and seek immediate medical attention. [1] [10]
If Swallowed	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical help. [1] [10]

Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Avoid dust formation.[\[1\]](#)[\[11\]](#)
- Environmental Precautions: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[\[1\]](#)[\[11\]](#)
- Containment and Cleaning: Sweep up the spilled material and place it in a suitable, closed container for disposal.[\[5\]](#)[\[10\]](#)

Disposal Plan

Proper disposal of **5-Bromo-2-(methylsulphonyl)pyrimidine** and its contaminated waste is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Collection and Segregation

- Dedicated Waste Container: Collect all waste containing **5-Bromo-2-(methylsulphonyl)pyrimidine** in a designated, compatible, and clearly labeled, sealable container.^[4]
- Solid Waste: Contaminated lab supplies such as gloves, weighing paper, and pipette tips should be disposed of in the designated solid waste container.^[4]
- Segregation: Do not mix with non-halogenated solvent waste.^[4]

Container Labeling

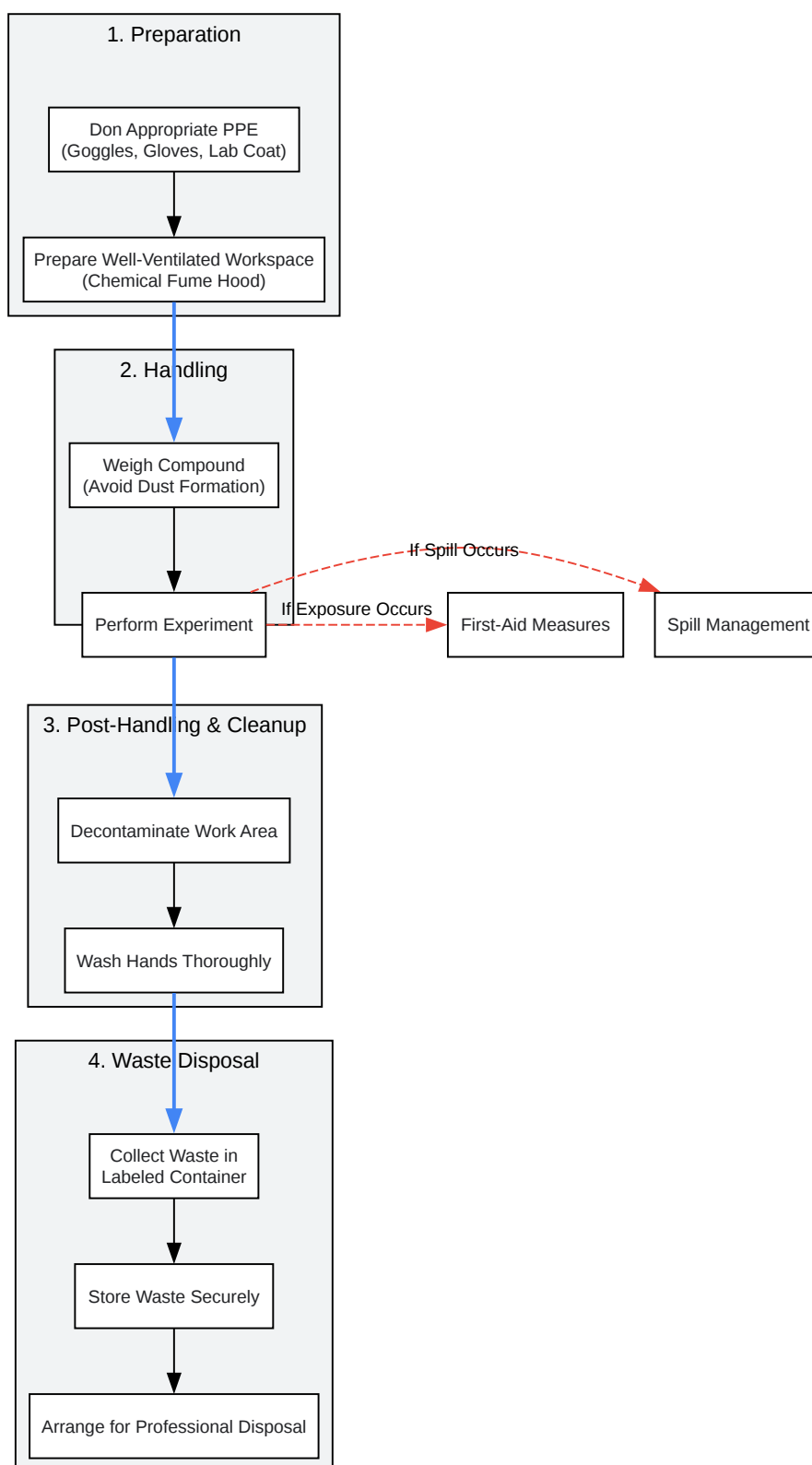
- The waste container must be labeled with the full chemical name: "**5-Bromo-2-(methylsulphonyl)pyrimidine**".^[4]
- Include appropriate hazard symbols and the name and contact information of the responsible researcher or principal investigator.^[4]

Final Disposal

- The disposal of **5-Bromo-2-(methylsulphonyl)pyrimidine** must be conducted by a licensed hazardous waste disposal company.^[4]
- Chemical waste generators must adhere to local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.^{[5][10]}

Workflow for Safe Handling

The following diagram illustrates the procedural flow for the safe handling of **5-Bromo-2-(methylsulphonyl)pyrimidine**.



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References

- 1. echemi.com [echemi.com]
- 2. 5-Bromo-2-(methylsulfonyl)pyrimidine 97 38275-48-8 [sigmaaldrich.com]
- 3. 5-BROMO-2-METHANESULFONYL-PYRIMIDINE CAS#: 38275-48-8 [m.chemicalbook.com]
- 4. benchchem.com [benchchem.com]
- 5. fishersci.com [fishersci.com]
- 6. fishersci.com [fishersci.com]
- 7. pppmag.com [pppmag.com]
- 8. Personal Protective Equipment and Chemistry - Chemical Safety Facts [chemicalsafetyfacts.org]
- 9. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 10. fishersci.com [fishersci.com]
- 11. chemicalbook.com [chemicalbook.com]
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